

3,5-Dimethylanisole CAS number and molecular weight.

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Compound of Interest

Compound Name: 3,5-Dimethylanisole

Cat. No.: B1630441

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An In-depth Technical Guide to 3,5-Dimethylanisole

This technical guide provides a comprehensive overview of **3,5-Dimethylanisole**, including its chemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Properties of 3,5-Dimethylanisole

3,5-Dimethylanisole, also known as 1-methoxy-3,5-dimethylbenzene, is an aromatic ether.^[1] Its fundamental physicochemical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	874-63-5[2][3]
Molecular Formula	C ₉ H ₁₂ O[1][2][4]
Molecular Weight	136.19 g/mol [1][3]
Appearance	Colorless to light yellow liquid[5]
Boiling Point	193 °C
Density	0.963 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.512
Flash Point	66 °C (150.8 °F)

Synthesis of 3,5-Dimethylanisole

The most common laboratory-scale synthesis of **3,5-Dimethylanisole** is achieved through the Williamson ether synthesis, by methylating the corresponding phenol, 3,5-dimethylphenol.[2][3]

Experimental Protocol: Methylation of 3,5-Dimethylphenol

This protocol details the synthesis of **3,5-Dimethylanisole** from 3,5-dimethylphenol and a methylating agent.[2]

Materials:

- 3,5-Dimethylphenol
- Iodomethane (or dimethyl sulfate)
- Anhydrous potassium carbonate
- Dimethylformamide (DMF)
- Ethyl acetate

- Saturated brine solution
- Deionized water
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a solution of 3,5-dimethylphenol (10 g, 0.082 mol) in 150 ml of DMF, add anhydrous potassium carbonate (34 g, 0.25 mol).[2]
- Cool the reaction mixture in an ice bath.
- Slowly add iodomethane (12.8 g, 0.090 mol) to the mixture dropwise, maintaining the cool temperature.[2]
- After the addition is complete, allow the mixture to warm to room temperature and stir overnight.[2]
- Upon completion of the reaction, add water and extract the aqueous phase with ethyl acetate.[2]
- Wash the combined organic extracts with a saturated brine solution.[2]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- The resulting crude product is purified by vacuum distillation or column chromatography to yield pure **3,5-Dimethylanisole**. [2]

Analytical Characterization

The identity and purity of **3,5-Dimethylanisole** can be confirmed by various analytical techniques. Reverse-phase HPLC is a suitable method for purity assessment.[6] Spectroscopic methods for structural confirmation include ^1H NMR, ^{13}C NMR, and IR spectroscopy, as well as mass spectrometry.[4][7]

Applications in Chemical Synthesis

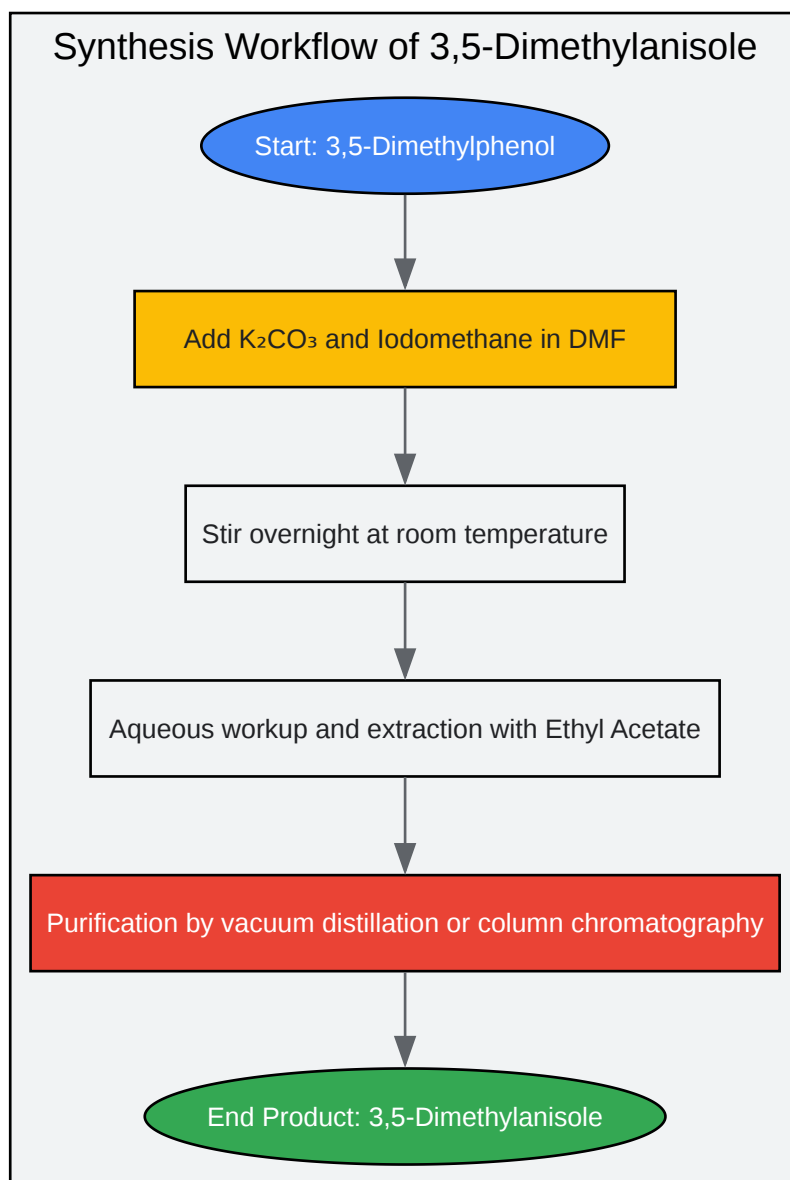
While searches for direct applications in drug development or biological signaling did not yield significant results, **3,5-Dimethylanisole** serves as a valuable intermediate in organic synthesis.

Intermediate for Thermosensitive Dyes

A notable application is in the manufacturing of thermosensitive color-forming materials.^[2] Specifically, it is a precursor in the synthesis of 6'-diethylamino-1',3'-dimethylfluoran. This is achieved through a condensation reaction with 2-(2-hydroxy-4-diethylaminobenzoyl)benzoic acid in the presence of a strong dehydrating acid, such as concentrated sulfuric acid.^[2] These dyes are utilized in thermal printing papers and other chromogenic applications.^[2]

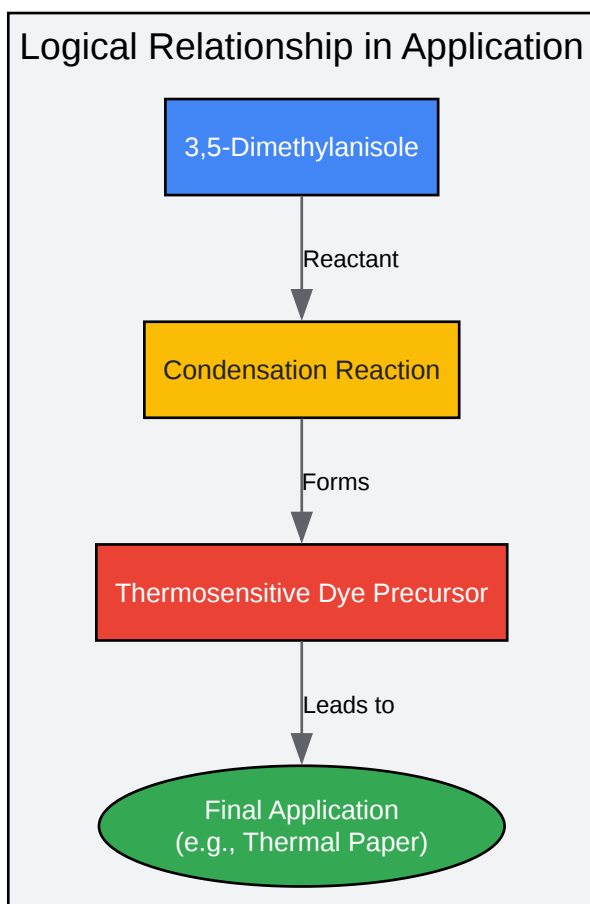
Diagrams

Below are diagrams illustrating the synthesis workflow and the logical application of **3,5-Dimethylanisole**.



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Caption: Workflow for the synthesis of **3,5-Dimethylanisole**.



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Caption: Application pathway of **3,5-Dimethylanisole**.

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